

Application Notes and Protocols: FD-1080 for Imaging Studies

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Compound of Interest

Compound Name: *FD-1080*

Cat. No.: *B15553411*

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Introduction

FD-1080 is a novel heptamethine cyanine fluorophore with excitation and emission spectra in the second near-infrared (NIR-II) window.^{[1][2]} Its optical properties make it a powerful tool for deep-tissue in vivo imaging, offering superior spatial resolution and higher signal-to-background ratios compared to traditional NIR-I imaging.^{[1][3][4]} **FD-1080**'s utility extends to various research applications, including high-resolution imaging of vasculature in the hindlimb, abdomen, and brain.^{[1][3]} This document provides detailed application notes and protocols for the use of **FD-1080** in both in vitro and in vivo imaging studies.

Physicochemical and Spectral Properties

FD-1080 is a water-soluble dye, a characteristic enhanced by the presence of sulphonic groups in its structure.^[1] Its quantum yield can be significantly increased from 0.31% to 5.94% when complexed with fetal bovine serum (FBS), which is a common practice for in vivo applications.^{[1][3][4]}

Property	Value	Reference
CAS Number	1151666-58-8	[5]
Molecular Weight	765.31 g/mol	[3]
Excitation (Max)	~1064 nm	[3]
Emission (Max)	~1080 nm	[6]
Quantum Yield	0.31% (in ethanol), 5.94% (with FBS)	[1][3][4]
Solubility	Good water solubility	[7]

Recommended Concentrations for Imaging Studies

The optimal concentration of **FD-1080** will vary depending on the specific application. Below are the recommended starting concentrations for common in vitro and in vivo experiments.

Application	Recommended Concentration	Details
In Vitro (Cell-based assays)	2 - 10 μ M	Working concentration for staining suspension or adherent cells.[5][6]
In Vivo (Intravenous injection in mice)	80 μ M	200 μ L of an 80 μ M working solution is recommended for intravenous injection.

Experimental Protocols

Preparation of FD-1080 Stock and Working Solutions

A critical first step for reproducible results is the correct preparation of **FD-1080** solutions.

Stock Solution (10 mM)

- FD-1080** is typically supplied as a solid.

- To prepare a 10 mM stock solution, dissolve the appropriate amount of **FD-1080** in dimethyl sulfoxide (DMSO).[\[5\]](#)[\[6\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C, protected from light.[\[5\]](#)

In Vitro Working Solution (2 - 10 µM)

- Warm the 10 mM stock solution to room temperature.
- Dilute the stock solution in pre-warmed phosphate-buffered saline (PBS) to the desired final concentration (e.g., 2-10 µM).[\[5\]](#)[\[6\]](#)
- It is recommended to sterilize the working solution by passing it through a 0.2 µm filter.[\[5\]](#)
- Prepare the working solution fresh for each experiment.[\[6\]](#)

In Vivo Working Solution (80 µM)

- Warm the 10 mM stock solution to room temperature.
- Dilute the stock solution in a suitable sterile vehicle, such as PBS, to a final concentration of 80 µM.
- For in vivo applications, it is common to complex **FD-1080** with FBS to enhance its quantum yield.[\[1\]](#)[\[3\]](#)[\[4\]](#) This can be achieved by incubating the diluted **FD-1080** solution with FBS prior to injection.

In Vitro Cell Staining Protocol

This protocol is suitable for both suspension and adherent cells and can be followed by analysis with fluorescence microscopy or flow cytometry.[\[5\]](#)

- Cell Preparation:
 - Suspension cells: Centrifuge to collect the cells and wash twice with PBS.

- Adherent cells: Remove the culture medium and detach the cells using trypsin. Centrifuge, discard the supernatant, and wash twice with PBS.[5]
- Staining: Add 1 mL of the 2-10 μ M **FD-1080** working solution to the prepared cells.
- Incubation: Incubate at room temperature for 10-30 minutes, protected from light.[5][6]
- Washing: Centrifuge the cells at 400 x g for 3-4 minutes at 4°C and discard the supernatant. Wash the cells twice with PBS for 5 minutes each time.[5]
- Resuspension: Resuspend the cells in 1 mL of PBS or serum-free medium.[5]
- Imaging: Proceed with analysis using a fluorescence microscope or flow cytometer equipped for NIR-II detection.[5]

In Vivo Imaging Protocol (Mouse Model)

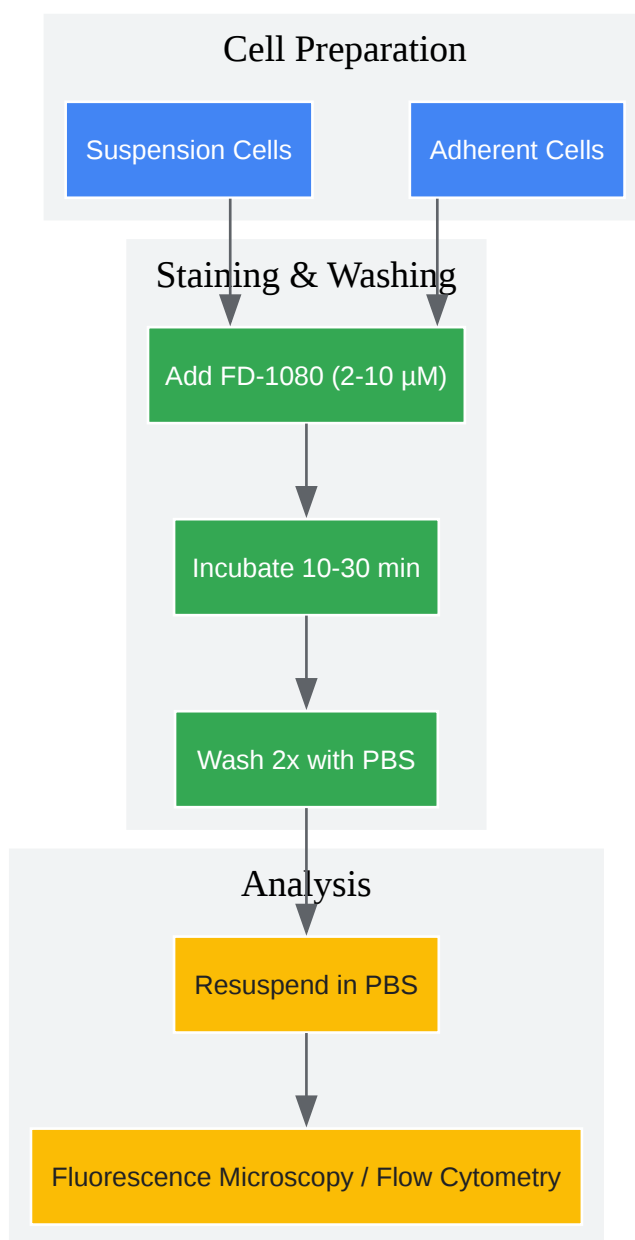
This protocol provides a general guideline for in vivo imaging of vasculature in mice. Specific parameters may need to be optimized for your particular imaging system and research question.

- Animal Preparation:
 - Anesthetize the mouse using a suitable anesthetic agent (e.g., isoflurane).
 - Maintain the animal's body temperature throughout the imaging procedure.
 - If imaging a specific area like the brain, surgical preparation such as creating a cranial window may be necessary.
- **FD-1080** Administration:
 - Administer 200 μ L of the 80 μ M **FD-1080** working solution via intravenous injection (e.g., tail vein).
- Imaging:
 - Commence imaging 10-20 minutes post-injection.

- Use an in vivo imaging system capable of NIR-II fluorescence detection with an excitation source around 1064 nm.[3]
- Acquire images of the region of interest (e.g., hindlimb, abdomen, or brain).[1][3]

Visualized Workflows

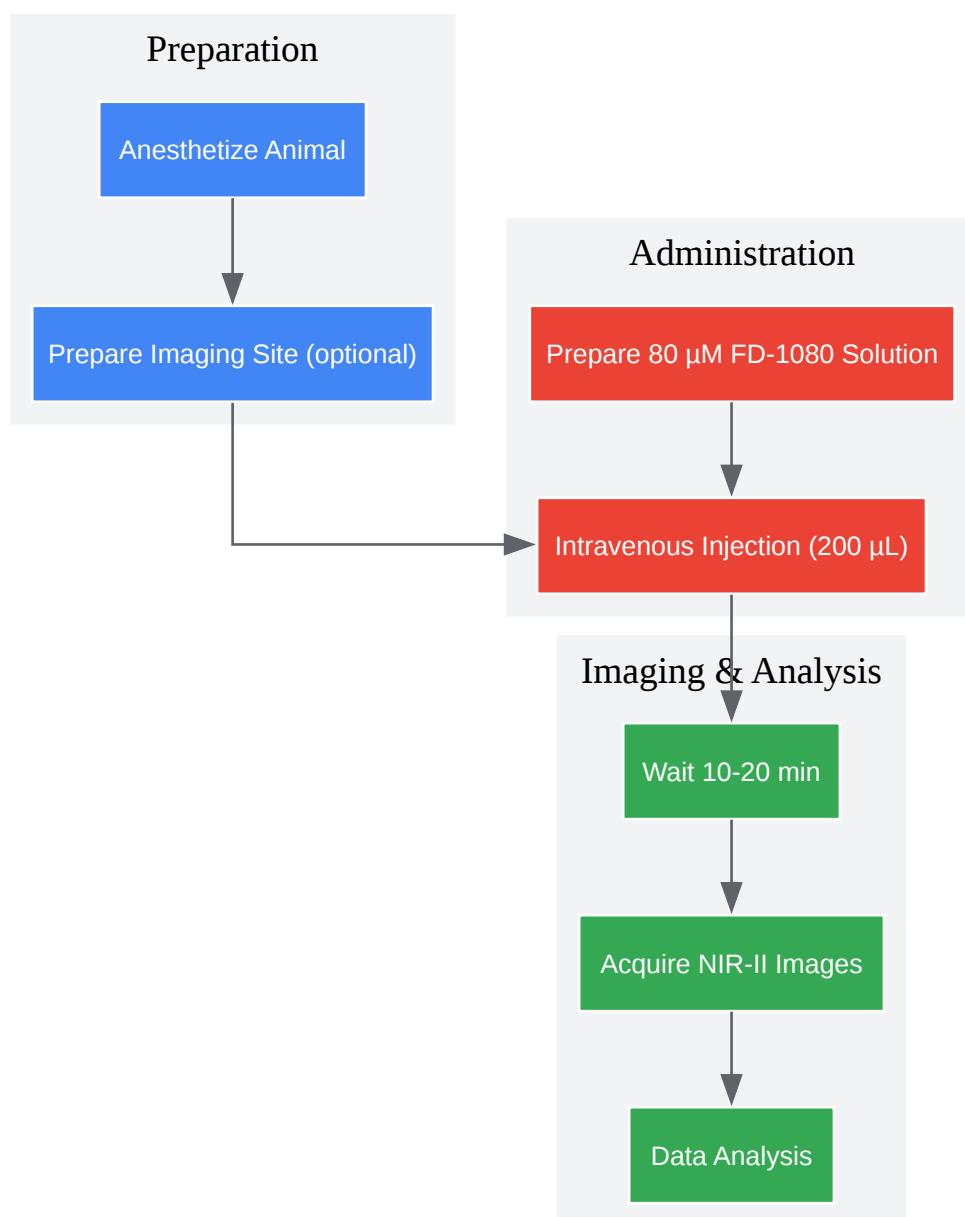
In Vitro Staining Workflow



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Caption: Workflow for in vitro cell staining with **FD-1080**.

In Vivo Imaging Workflow



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Caption: General workflow for in vivo imaging in a mouse model using **FD-1080**.

Safety and Handling

A Safety Data Sheet (SDS) for **FD-1080** should be consulted before use. As with all chemical reagents, appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, should be worn when handling **FD-1080**.

It is critical to distinguish the **FD-1080** fluorophore from sodium fluoroacetate, a highly toxic pesticide also known as "1080." There is no relation between these two compounds.

Currently, there is limited publicly available information on the specific toxicity of the **FD-1080** fluorophore. Researchers should handle it with the care afforded to novel chemical entities.

Storage and Stability

FD-1080 is typically shipped at room temperature.[3] For long-term storage, it should be kept at 4°C, sealed, and protected from moisture and light.[3] Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[3] It is recommended to store the product in a sealed and protected environment, for instance, under nitrogen.[5]

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